

what is maesopsin flavonoid

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Compound Focus: Maesopsin

CAS No.: 5989-16-2

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Understanding Flavonoids

Flavonoids are a large family of polyphenolic compounds found widely in plants, responsible for many yellow, red, and orange pigments [1]. They share a common core structure consisting of two aromatic rings (A and B) joined by a three-carbon bridge (C6-C3-C6) [2] [3] [4].

They are celebrated in research for their broad biological activities, which include:

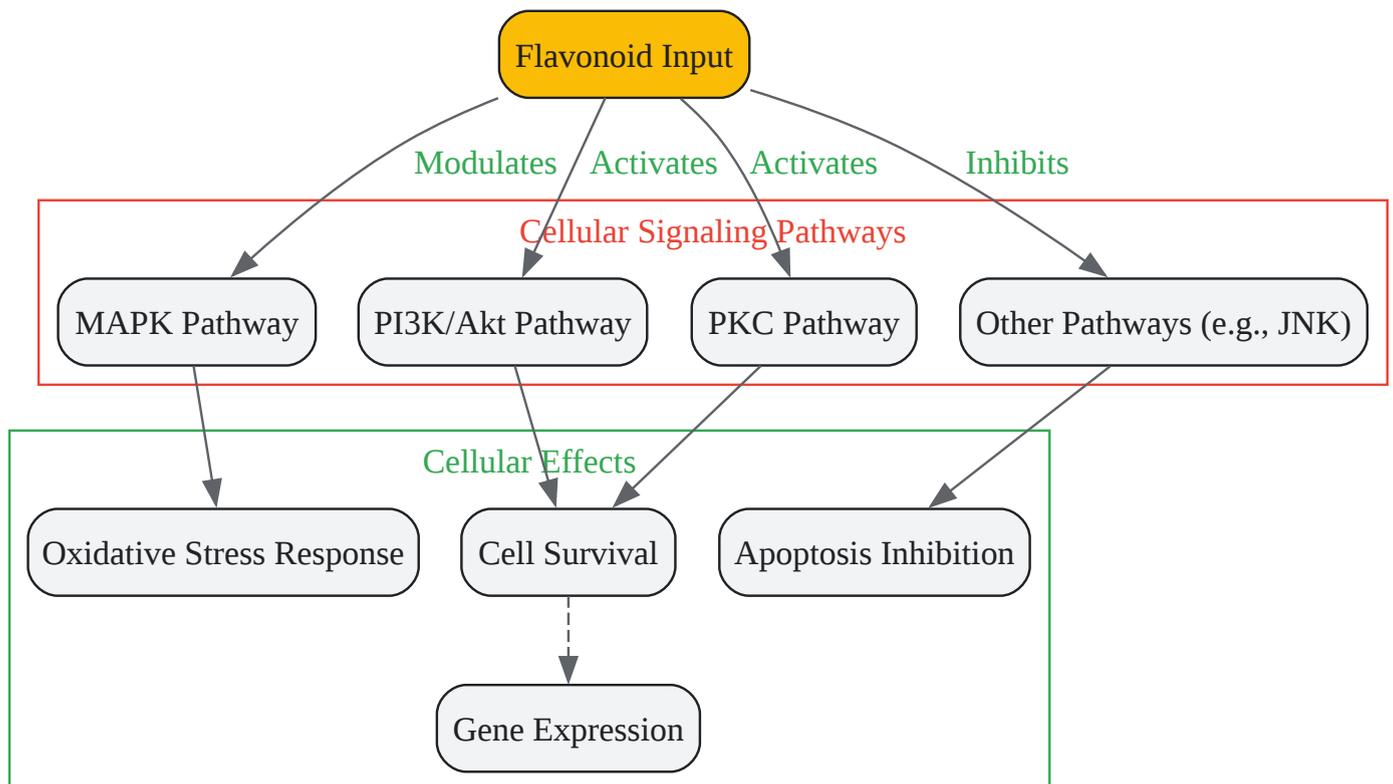
- **Anticancer effects:** Inducing cell cycle arrest and apoptosis in various cancer cell lines [3] [5].
- **Antioxidant activities:** Serving as potent free radical scavengers [3] [5].
- **Anti-inflammatory properties:** Modulating key inflammatory pathways [3] [5].
- **Neuroprotective and cardioprotective effects:** Protecting neurons from stress and benefiting cardiovascular health [3] [5].
- **Antimicrobial and antiviral actions:** Showing efficacy against a range of pathogens [3] [4].

A key modern understanding is that flavonoids exert their effects not merely as direct antioxidants, but primarily by **modulating crucial cellular signaling pathways** [5] [6]. The table below summarizes how some well-studied flavonoids influence these pathways.

Flavonoid	Signaling Pathway	Effect on Pathway	Biological Response
EGCG, Quercetin [5]	PI3K/Akt	Activates (↑)	Promotes cell survival, neuroprotection [5]

Flavonoid	Signaling Pathway	Effect on Pathway	Biological Response
EGCG, Quercetin [5]	MAPK (p38, JNK)	Inhibits (↓)	Prevents apoptosis and oxidative stress [5]
Epicatechin, EGCG [5]	MAPK (ERK)	Activates (↑)	Improves brain function [5]
Genistein, Kaempferol [5]	Protein Kinase C (PKC)	Activates (↑)	Exerts neuroprotective effects [5]

This pathway-focused research is crucial for drug development, as it helps identify specific molecular targets. The following diagram illustrates the interaction of flavonoids with these key cellular signaling pathways.



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> Flavonoids modulate key cellular pathways to influence cell survival, stress response, and gene expression.

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References

1. Methoxylated Flavones: Overview, Uses, Side Effects, Precautions, Interactions, Dosing and Reviews [webmd.com]
2. Flavonoid - an overview | ScienceDirect Topics [sciencedirect.com]
3. Important Flavonoids and Their Role as a Therapeutic Agent [pmc.ncbi.nlm.nih.gov]
4. Advances in Flavonoid : Sources, Biological Activities, and... Research [pmc.ncbi.nlm.nih.gov]
5. Flavonoids in modulation of cell survival signalling pathways [pmc.ncbi.nlm.nih.gov]
6. The interactions of flavonoids within neuronal signalling ... [pmc.ncbi.nlm.nih.gov]

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